

Overview of Organophosphate Insecticides

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Compound of Interest

Compound Name: Coroxon

Cat. No.: B164934

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Coumaphos is an organophosphate insecticide. Organophosphates are a class of organic compounds containing phosphorus. Many of them are powerful nerve agents and are used as insecticides and, in some cases, have been used as chemical warfare agents.

Coumaphos itself is a phosphorothioate, meaning it has a sulfur atom double-bonded to the phosphorus center. In the environment or within a living organism, phosphorothioates can undergo metabolic activation.

Metabolic Activation: Thion to Oxon Conversion

A key principle in the toxicology of many organophosphate insecticides is their metabolic conversion from a less toxic "thion" form to a more potent "oxon" form.

- Coumaphos (Thion form): Contains a phosphorus-sulfur double bond ($P=S$). It is a relatively weak inhibitor of the enzyme acetylcholinesterase.
- **Coroxon** (Oxon form): Contains a phosphorus-oxygen double bond ($P=O$). This form is a much more potent inhibitor of acetylcholinesterase.

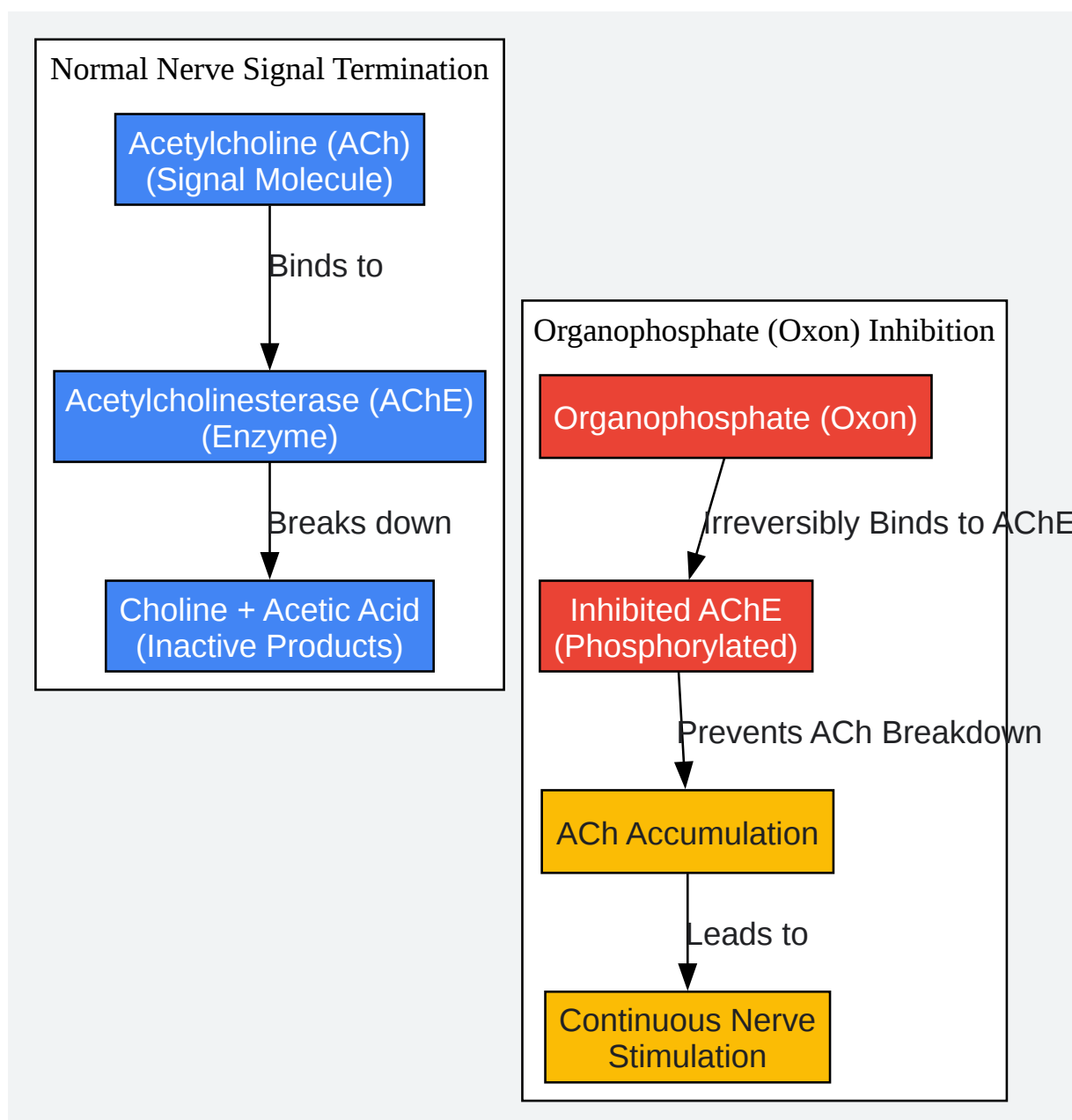
This conversion, known as oxidative desulfuration, is typically carried out by cytochrome P450 enzymes in the liver of vertebrates and in insects. This metabolic activation is why compounds like Coumaphos are effective as insecticides; the target organism converts the less toxic precursor into the highly toxic active form.

Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of toxicity for organophosphates is the inhibition of the enzyme acetylcholinesterase (AChE).[1][2][3][4]

- **Normal Nerve Function:** The neurotransmitter acetylcholine (ACh) is released at nerve endings to transmit a signal to the next nerve or muscle cell.[2] After the signal is sent, AChE rapidly breaks down acetylcholine to stop the signal.[2][3]
- **Inhibition by Organophosphates:** The "oxon" form of an organophosphate binds to a specific location (the serine hydroxyl group) on the active site of the AChE enzyme.[2][4] This process, called phosphorylation, inactivates the enzyme.[2]
- **Result of Inhibition:** With AChE inhibited, acetylcholine accumulates in the synapse, leading to continuous and excessive stimulation of nerve and muscle fibers.[2][3][5] This overstimulation causes the signs and symptoms of organophosphate poisoning.[5]

The bond between the organophosphate and the enzyme can become permanent over time in a process known as "aging," making the inhibition irreversible.[2]



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Diagram of Acetylcholinesterase (AChE) function and its inhibition by organophosphates.

Public Health and Safety Information

Symptoms of Organophosphate Poisoning

Exposure to organophosphates can cause a range of symptoms due to the overstimulation of the nervous system.^{[6][7][8][9]} These are often categorized as muscarinic, nicotinic, and central nervous system effects.

Common Symptoms (often remembered by the mnemonic SLUDGE/BBB or DUMBELS):[\[9\]](#)

- Salivation, Sweating[\[7\]](#)
- Lacrimation (tearing)[\[6\]](#)[\[7\]](#)
- Urination[\[6\]](#)[\[7\]](#)
- Defecation, Diarrhea[\[6\]](#)[\[7\]](#)
- Gastrointestinal cramping[\[6\]](#)
- Emesis (vomiting)[\[6\]](#)[\[7\]](#)
- Bradycardia (slow heart rate), Bronchospasm (wheezing), Bronchorrhea (excess mucus)[\[7\]](#)
[\[8\]](#)[\[9\]](#)
- Miosis (pinpoint pupils)[\[7\]](#)[\[8\]](#)
- Muscle fasciculations (twitching) and weakness[\[7\]](#)[\[9\]](#)
- Central nervous system effects can include anxiety, confusion, seizures, and coma.[\[6\]](#)[\[9\]](#)

Respiratory failure is the leading cause of death from severe organophosphate poisoning.[\[6\]](#)

Decontamination and First Aid

Prompt decontamination is critical to prevent further absorption of the chemical.

- Personal Protection: Anyone assisting a contaminated person must wear personal protective equipment (PPE), including chemical-resistant gloves (e.g., neoprene or nitrile) and gowns, to avoid becoming contaminated themselves.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Remove Clothing: Immediately remove all contaminated clothing and seal it in a plastic bag.
[\[6\]](#)[\[11\]](#)[\[13\]](#) Contaminated clothing should be treated as hazardous waste.[\[10\]](#)
- Skin Decontamination: Thoroughly wash the skin with large amounts of soap and water.[\[10\]](#)
[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Eye Exposure: If the eyes are exposed, irrigate them with isotonic saline or lactated Ringer's solution.[10][11]

Medical Treatment

Organophosphate poisoning is a medical emergency requiring immediate professional care.

- Atropine: This medication is administered to block the muscarinic effects of acetylcholine overstimulation, reducing secretions and stabilizing cardiovascular function.[6][14]
- Pralidoxime (2-PAM): This is an antidote that can reactivate the inhibited AChE enzyme if administered before the "aging" process makes the bond irreversible.[2][6]
- Benzodiazepines: Drugs like diazepam are used to control seizures.[2][11]
- Supportive Care: Treatment is focused on the "ABCs"—maintaining a clear Airway, ensuring adequate Breathing (often requiring mechanical ventilation), and supporting Circulation.[14]

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